

physicochemical properties of 4- [(Methylamino)carbonyl]benzoic acid

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Compound of Interest

Compound Name: 4-[(Methylamino)carbonyl]benzoic acid

Cat. No.: B2847086

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An In-depth Technical Guide to the Physicochemical Properties of 4- [(Methylamino)carbonyl]benzoic Acid

Abstract: This technical guide provides a comprehensive overview of the known and predicted physicochemical properties of **4-[(Methylamino)carbonyl]benzoic acid** (CAS No. 23754-45-2). Designed for researchers, chemists, and professionals in drug development, this document synthesizes available data and outlines authoritative, step-by-step protocols for the experimental determination of its core physicochemical parameters. By explaining the causality behind experimental choices, this guide serves as both a reference and a practical manual for the characterization of this versatile chemical intermediate.

Introduction

4-[(Methylamino)carbonyl]benzoic acid is a bifunctional organic compound featuring a benzoic acid core substituted with an N-methylamide group at the para position.^[1] This unique structure, possessing both a hydrogen bond donor/acceptor amide and an acidic carboxylic acid, makes it a valuable and versatile building block in medicinal chemistry and materials science.^{[1][2]} As an analog of para-aminobenzoic acid (PABA), it belongs to a class of structures recognized for their broad biological potential.^[1] A thorough understanding of its physicochemical properties—such as solubility, acidity (pKa), and lipophilicity (LogP)—is paramount for its effective application in synthesis, formulation, and rational drug design. This

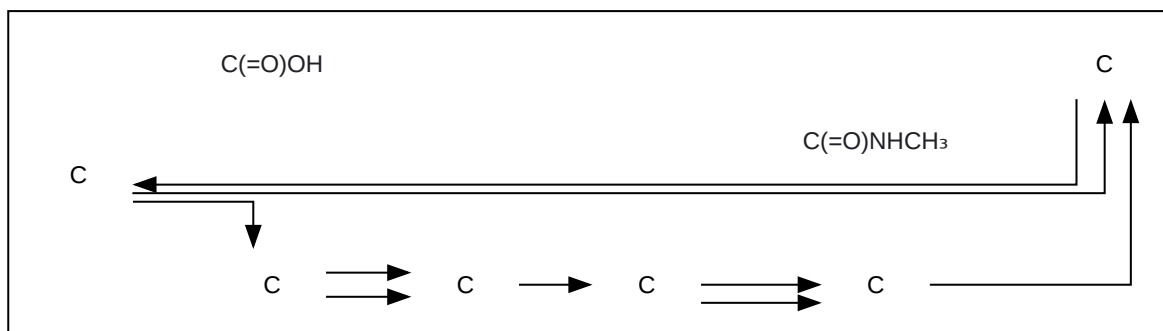
guide details these critical parameters and provides robust methodologies for their experimental validation.

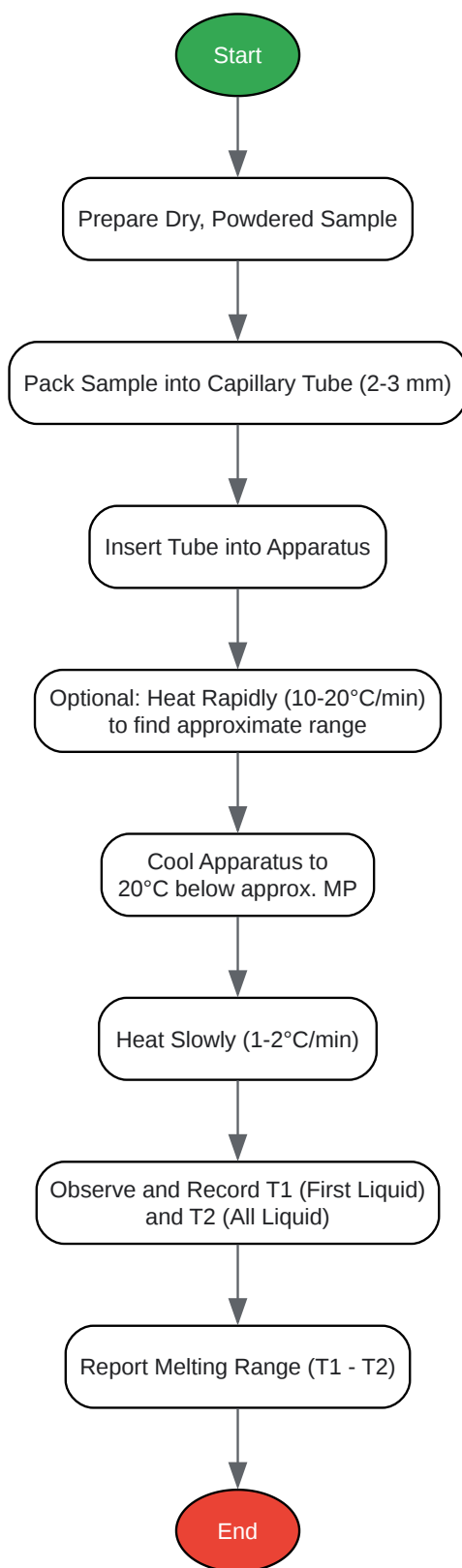
Chemical Identity and Molecular Structure

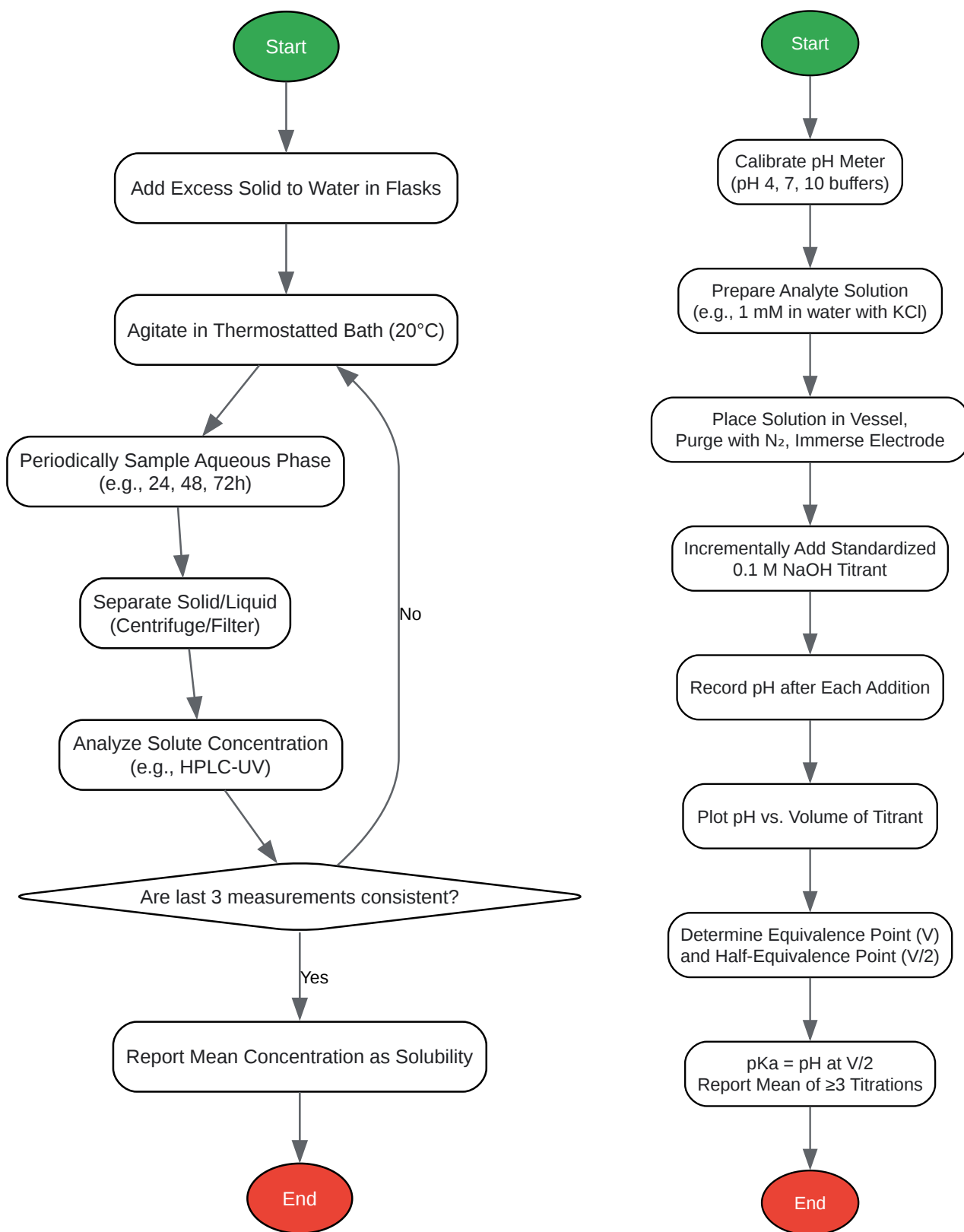
Correctly identifying a compound is the foundational step for any scientific investigation. The key identifiers for **4-[(Methylamino)carbonyl]benzoic acid** are summarized below.

Identifier	Value	Source(s)
CAS Number	23754-45-2	[2] [3]
IUPAC Name	4-(methylcarbamoyl)benzoic acid	[3]
Molecular Formula	C ₉ H ₉ NO ₃	[2] [3] [4]
Molecular Weight	179.17 g/mol	[1] [4]
Synonyms	4-(Methylcarbamoyl)benzoic acid, Benzoic acid, 4-[(methylamino)carbonyl]-	[2]
InChIKey	ZYTCRZMJZJPYEG-UHFFFAOYSA-N	[3]
SMILES	<chem>CNC(=O)c1ccc(cc1)C(=O)O</chem>	[5]

The molecule's structure, featuring a rigid aromatic ring, a carboxylic acid group, and an N-methylamide group, allows for significant intermolecular interactions, including hydrogen bonding, which dictates many of its physical properties.[\[2\]](#)







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References

- 1. 4-[(Methylamino)carbonyl]benzoic Acid | CAS 23754-45-2 [benchchem.com]
- 2. CAS 23754-45-2: Benzoic acid, 4-[(methylamino)carbonyl]- [cymitquimica.com]
- 3. 4-((Methylamino)carbonyl)benzoic acid | C₉H₉NO₃ | CID 506058 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 4-(methylamino)carbonylbenzoic acid | Sigma-Aldrich [sigmaaldrich.com]
- 5. aablocks.com [aablocks.com]
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